

# A Technical Guide to Commercial Sources and Availability of Pravastatin Lactone-D3

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## Compound of Interest

Compound Name: *Pravastatin Lactone-D3*

Cat. No.: *B562803*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial sources, availability, and technical specifications of **Pravastatin Lactone-D3**. It is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled compound for their studies.

## Introduction

Pravastatin, a member of the statin class of drugs, is a potent inhibitor of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway.<sup>[1]</sup> Its lactone form is a prodrug that is converted to the active hydroxy acid form in the body. **Pravastatin Lactone-D3** is a deuterated analog of pravastatin lactone, which serves as an invaluable tool in pharmacokinetic and metabolic studies. The inclusion of deuterium atoms allows for its use as an internal standard in mass spectrometry-based analytical methods, enabling precise and accurate quantification of pravastatin and its metabolites in biological matrices.

## Commercial Availability and Supplier Specifications

**Pravastatin Lactone-D3** is available from several commercial suppliers specializing in analytical standards and research chemicals. The table below summarizes the key quantitative data for **Pravastatin Lactone-D3** from prominent vendors. It is important to note that

specifications can vary by lot, and it is always recommended to consult the supplier's Certificate of Analysis (CoA) for the most accurate and up-to-date information.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Enrichment/Purity
LGC Standards	TRC-P701195	1217769-04-4	C <sub>23</sub> H <sub>31</sub> D <sub>3</sub> O <sub>6</sub>	409.53	>95% (HPLC)	Not explicitly stated for the lactone, but a representative lot for the D3 sodium salt is 86% d3, 13% d2, 1% d1. <a href="#">[2]</a>
Santa Cruz Biotechnology	sc-219636	1217769-04-4	C <sub>23</sub> H <sub>31</sub> D <sub>3</sub> O <sub>6</sub>	409.53	98% (TLC)	99.3%
Toronto Research Chemicals (TRC)	P701195	1217769-04-4	C <sub>23</sub> H <sub>31</sub> D <sub>3</sub> O <sub>6</sub>	409.53	>95% (HPLC)	Not explicitly stated.
Clinivex	RCLS3C37957	1217769-04-4	C <sub>23</sub> H <sub>31</sub> D <sub>3</sub> O <sub>6</sub>	409.54	Not explicitly stated.	Not explicitly stated.
Pharmaffiliates	PA STI 074500	1217769-04-4	C <sub>23</sub> H <sub>31</sub> D <sub>3</sub> O <sub>6</sub>	409.53	Not explicitly stated.	Not explicitly stated. <a href="#">[3]</a>

## Experimental Protocols

### Synthesis of Pravastatin Lactone-D3 (Illustrative)

While specific, detailed proprietary synthesis protocols for commercially available **Pravastatin Lactone-D3** are not publicly disclosed, a general understanding of the synthetic approach can be derived from the literature on statin synthesis and deuteration techniques. The synthesis of pravastatin itself typically involves the microbial hydroxylation of compactin.<sup>[1]</sup> The introduction of deuterium atoms at the methyl group of the butanoate side chain can be achieved through various organic synthesis methods. A plausible, though generalized, approach is outlined below. It is important to note that this is a representative example and not a definitive protocol.

Disclaimer: This is a generalized and illustrative synthetic scheme. The actual synthesis of deuterated compounds is a complex process that should only be performed by trained chemists in a controlled laboratory setting.

A potential synthetic route could involve:

- Preparation of a Deuterated Precursor: Synthesis of (S)-2-(methyl-d3)butanoic acid. This could be achieved through various methods, such as the methylation of a suitable precursor with a deuterated methylating agent (e.g., iodomethane-d3).
- Esterification: Esterification of the deuterated butanoic acid with a protected pravastatin core structure. The pravastatin core would have its reactive functional groups, other than the esterification site, protected.
- Deprotection: Removal of the protecting groups to yield the final **Pravastatin Lactone-D3**.
- Purification: Purification of the final product using chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) to ensure high chemical and isotopic purity.

### Use as an Internal Standard in LC-MS/MS Analysis

**Pravastatin Lactone-D3** is commonly used as an internal standard for the quantification of pravastatin and its metabolites in biological samples like plasma and urine.<sup>[4]</sup> A typical experimental workflow is as follows:

- Sample Preparation:

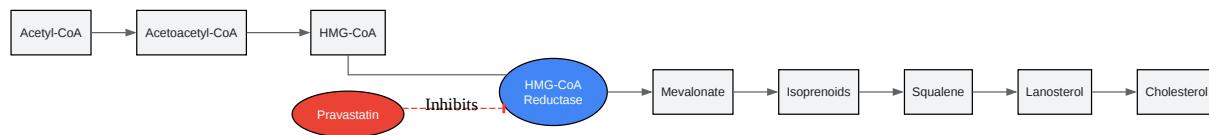
- To a known volume of the biological sample (e.g., 100 µL of plasma), add a precise amount of **Pravastatin Lactone-D3** solution of a known concentration.
- Perform protein precipitation by adding a suitable organic solvent (e.g., acetonitrile).
- Vortex and centrifuge the sample to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube.
- Evaporate the solvent under a stream of nitrogen.
- Reconstitute the residue in a mobile phase-compatible solvent.

- LC-MS/MS Analysis:
  - Inject the reconstituted sample into an HPLC system coupled to a tandem mass spectrometer (MS/MS).
  - Separate the analyte (pravastatin) from the internal standard (**Pravastatin Lactone-D3**) and other matrix components using a suitable C18 column and a gradient elution program with a mobile phase typically consisting of an aqueous component (e.g., water with formic acid or ammonium acetate) and an organic component (e.g., acetonitrile or methanol).
  - Detect and quantify the analyte and the internal standard using the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both pravastatin and **Pravastatin Lactone-D3** are monitored.
  - The ratio of the peak area of the analyte to the peak area of the internal standard is used to construct a calibration curve and to quantify the concentration of the analyte in the unknown samples.

## Visualizations

### Cholesterol Biosynthesis Pathway and the Site of Action of Pravastatin

The following diagram illustrates the key steps in the cholesterol biosynthesis pathway, highlighting the inhibition of HMG-CoA reductase by pravastatin.



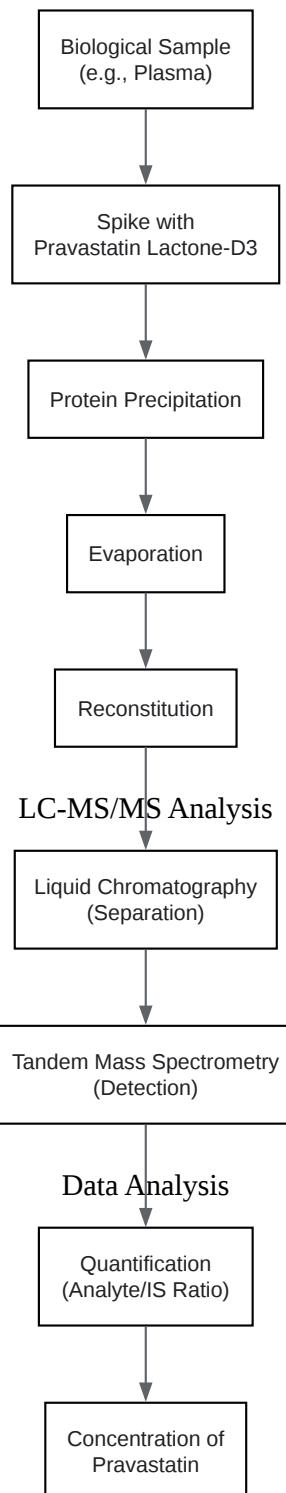
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Caption: Cholesterol biosynthesis pathway and the inhibitory action of pravastatin.

## Experimental Workflow for Quantification of Pravastatin using Pravastatin Lactone-D3

This diagram outlines the general workflow for using **Pravastatin Lactone-D3** as an internal standard in a typical bioanalytical method.

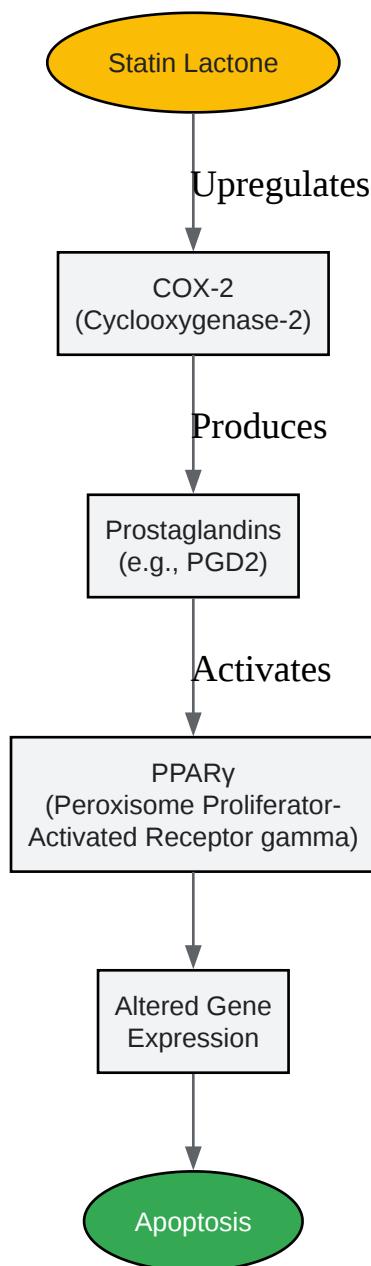
## Sample Preparation

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Caption: Workflow for pravastatin quantification using a deuterated internal standard.

## Potential Signaling Pathway Affected by Statin Lactones

While the primary role of **Pravastatin Lactone-D3** is as an internal standard, research on other statin lactones, such as lovastatin lactone, has suggested potential effects on cellular signaling pathways. The following diagram illustrates a representative pathway that could be influenced by statin lactones, based on existing literature. It is important to note that the direct effects of pravastatin lactone on this specific pathway may require further investigation.



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Caption: A potential signaling pathway influenced by statin lactones.

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## References

- 1. Buy 3 $\alpha$ -Hydroxy Pravastatin Lactone-d3 (EVT-1460580) | 1329809-35-9 [evitachem.com]
- 2. Pravastatin-d3 Sodium Salt (major) | LGC Standards [lgcstandards.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Quantitative determination of pravastatin and its metabolite 3 $\alpha$ -hydroxy pravastatin in plasma and urine of pregnant patients by LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
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